

Technical Safety Guide: 2-Hydrazinyl-3-nitropyridine Hydrochloride

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Compound of Interest

Compound Name: 2-Hydrazinyl-3-nitropyridine
hydrochloride

Cat. No.: B7985566

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Executive Summary: The Dual-Hazard Profile

2-Hydrazinyl-3-nitropyridine hydrochloride (Parent CAS: 15367-16-5 for free base) is a high-value heterocyclic building block used primarily in the synthesis of fused pyridine systems (e.g., triazolopyridines) for pharmaceutical applications.^[1]

Critical Safety Directive: This compound presents a synergistic toxicity profile. The hydrazine moiety poses a neurotoxic risk via Vitamin B6 depletion (seizure potential) and genotoxicity, while the nitro group adds risks of methemoglobinemia and energetic instability. The hydrochloride salt form introduces additional corrosivity and enhanced water solubility, increasing bioavailability upon mucosal contact.

Chemical Identity & Physicochemical Profile

Note on CAS Registry: A specific CAS number for the hydrochloride salt is not widely indexed in public chemical registries. The data below references the parent free base, with specific "Salt Factor" adjustments for the hydrochloride form.

Property	Free Base Data (CAS 15367-16-5)	Hydrochloride Salt Adjustment
Systematic Name	2-Hydrazinyl-3-nitropyridine	2-Hydrazinyl-3-nitropyridine monohydrochloride
Molecular Formula	C ₅ H ₆ N ₄ O ₂	C ₅ H ₆ N ₄ O ₂ [1][2] · HCl
Molecular Weight	154.13 g/mol	~190.59 g/mol
Appearance	Yellow/Orange crystalline solid	Yellow to Brown crystalline powder
Solubility	Low in water; sol. in DMSO, MeOH	High water solubility; sol. in polar organic solvents
Acidity (pH)	Basic (Hydrazine moiety)	Acidic (pH ~1-3 in aqueous solution)
Melting Point	~170–175 °C (dec)	Likely higher; decomposes upon melting

Hazard Characterization (GHS & Mechanistic)

3.1 GHS Classification (Composite)

Based on the parent hydrazine and general properties of pyridine hydrochlorides.

Pictogram	Signal Word	Hazard Statements (H-Codes)
 Skull & Crossbones	DANGER	H301: Toxic if swallowed.H311: Toxic in contact with skin.[1][3]
 Health Hazard	DANGER	H351: Suspected of causing cancer (Hydrazine analog).H372: Causes damage to organs (CNS, Liver) through prolonged exposure.
 Corrosion	DANGER	H314: Causes severe skin burns and eye damage (Salt specific).
 Exploding Bomb	WARNING	H203: Explosive; fire, blast or projection hazard (Nitro/Hydrazine synergy - low risk in salt form but possible if desalted/dried).

3.2 Mechanistic Toxicity: The "Pyridoxine Sink"

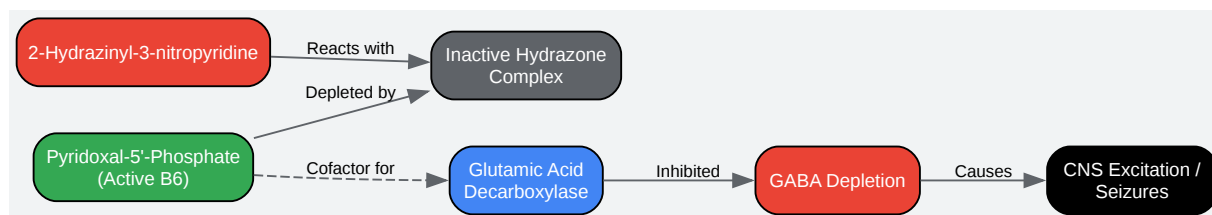
Researchers must understand why this compound is toxic to implement effective countermeasures.

The Neurotoxic Pathway: Hydrazine derivatives react with Pyridoxal-5'-Phosphate (active Vitamin B6) to form inactive hydrazones.[1] This depletes the cofactor required for Glutamic Acid Decarboxylase (GAD), the enzyme that converts Glutamate (excitatory) to GABA (inhibitory).[4]

- Result: Loss of GABAergic inhibition

Uncontrollable seizures.

DOT Diagram: Mechanism of Hydrazine Neurotoxicity



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Caption: Hydrazine moieties sequester Vitamin B6, inhibiting GABA synthesis and leading to neurotoxicity.[5]

Risk Mitigation & Handling Protocols

4.1 Engineering Controls

- Containment: All weighing and manipulation of the solid must occur within a Class II Biosafety Cabinet or a Chemical Fume Hood with HEPA filtration.
- Static Control: Hydrazines can be shock-sensitive.[1] Use anti-static mats and grounded spatulas.
- Inert Atmosphere: Store and handle under Nitrogen or Argon. Hydrazines oxidize in air to form unstable peroxides or diazo compounds.

4.2 Personal Protective Equipment (PPE)

- Hands: Double-gloving is mandatory.
 - Inner: Nitrile (4 mil).
 - Outer: Long-cuff Nitrile or Laminate film (Silver Shield) for prolonged handling.[1]
- Respiratory: If outside a hood (emergency only), use a Full-Face Respirator with P100 (HEPA) + Organic Vapor cartridges.

4.3 Decontamination & Spill Response

Do not use standard bleach (Hypochlorite) blindly. Reaction of hypochlorite with hydrazines can generate toxic chloramines or nitrogen gas rapidly.

Recommended Neutralization Protocol:

- Isolate: Evacuate the immediate area (10m radius).
- Dilute: Gently cover the spill with wet sand or vermiculite to suppress dust.
- Oxidize (Controlled): Use a dilute solution of Calcium Hypochlorite (<5%) or Hydrogen Peroxide (3%). Add slowly to avoid thermal runaway.
- Clean: Collect slurry into hazardous waste containers labeled "Toxic/Corrosive/Oxidizer".

Synthesis & Application Context

For drug development professionals, this compound is a strategic scaffold.[\[6\]](#)

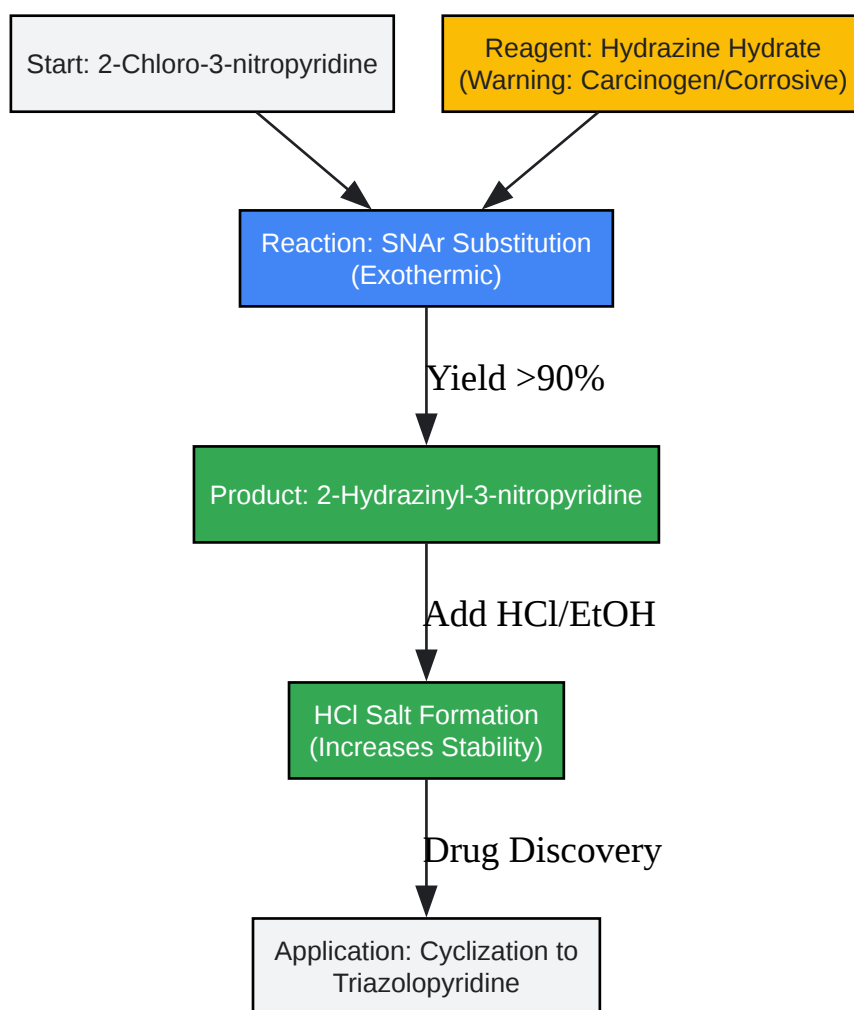
Primary Utility: Synthesis of [1,2,4]Triazolo[4,3-a]pyridines.

- Reaction: 2-Hydrazinyl-3-nitropyridine + Orthoesters/Carboxylic Acids

Cyclization.[\[1\]](#)

- Therapeutic Relevance: This scaffold is pharmacologically privileged, found in p38 MAP kinase inhibitors, anticonvulsants, and anxiolytics.

DOT Diagram: Synthesis Workflow & Safety Check



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Caption: Synthetic route from chloropyridine precursor to the stable hydrochloride salt and final drug scaffold.

Emergency Response Architecture

Scenario	Immediate Action	Medical Note
Inhalation	Move to fresh air. Administer Oxygen if breathing is labored.	Monitor for delayed pulmonary edema (up to 48h).
Skin Contact	Wash with soap/water for 15 mins. Discard leather goods.	Hydrazine penetrates skin rapidly.[5] Watch for methemoglobinemia (cyanosis).
Eye Contact	Rinse for 15 mins. Lift eyelids.	Salt form is acidic; risk of corneal opacity.
Ingestion	Do NOT induce vomiting. Rinse mouth.	Antidote Consideration: Pyridoxine (Vitamin B6) IV is the specific antidote for hydrazine-induced seizures.[1]

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 2733527, 2-Hydrazino-3-nitropyridine. [\[Link\]](#)[1]
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- [2. 3073-30-1|3,5-Dinitropyridin-2-amine|BLD Pharm \[bldpharm.com\]](#)
- [3. 30963-12-3|2-\(1-Methylhydrazinyl\)-3-nitropyridine|BLD Pharm \[bldpharm.com\]](#)
- [4. Hydrazine Toxicology - StatPearls - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
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